

# Application Note: HPLC Analysis of 4-Chloro-5,6-difluoronicotinic Acid

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## Compound of Interest

Compound Name: 4-Chloro-5,6-difluoronicotinic acid

Cat. No.: B025758

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## Introduction

**4-Chloro-5,6-difluoronicotinic acid** is a halogenated pyridine carboxylic acid of interest to researchers in medicinal chemistry and drug development. As a key intermediate in the synthesis of various pharmaceutical compounds, its purity and quantification are of critical importance. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the analysis of **4-Chloro-5,6-difluoronicotinic acid**. The described method is suitable for purity assessment and quantification in various sample matrices.

## Chemical Properties

Property	Value
IUPAC Name	4-chloro-5,6-difluoropyridine-3-carboxylic acid <sup>[1]</sup>
Molecular Formula	C <sub>6</sub> H <sub>2</sub> ClF <sub>2</sub> NO <sub>2</sub> <sup>[2]</sup>
Molecular Weight	193.54 g/mol
Physical Form	Solid <sup>[2]</sup>
Purity (Typical)	≥95% <sup>[2]</sup>

## Experimental Protocols

### 1. Instrumentation and Consumables

- HPLC system with a UV detector
- Reverse-phase C18 column (e.g., 250 x 4.6 mm, 5  $\mu$ m particle size)[3]
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (analytical grade)
- 0.45  $\mu$ m syringe filters

## 2. Preparation of Mobile Phase

- Prepare a 0.1% (v/v) phosphoric acid solution in water. To do this, add 1 mL of concentrated phosphoric acid to 1 L of HPLC-grade water and mix thoroughly.
- The mobile phase consists of a mixture of acetonitrile and 0.1% phosphoric acid in water.[4] [5] The exact ratio may be optimized for best separation but a good starting point is a 40:60 (v/v) mixture of acetonitrile to 0.1% phosphoric acid.
- Degas the mobile phase before use to prevent bubble formation in the HPLC system.

## 3. Preparation of Standard Solution

- Accurately weigh approximately 10 mg of **4-Chloro-5,6-difluoronicotinic acid** reference standard.
- Dissolve the standard in the mobile phase to a final concentration of 1 mg/mL.[3]
- Serially dilute the stock solution with the mobile phase to prepare a series of calibration standards (e.g., 100  $\mu$ g/mL, 50  $\mu$ g/mL, 25  $\mu$ g/mL, 10  $\mu$ g/mL, and 5  $\mu$ g/mL).
- Filter all standard solutions through a 0.45  $\mu$ m syringe filter before injection.[3]

## 4. Sample Preparation

- Dissolve the sample containing **4-Chloro-5,6-difluoronicotinic acid** in the mobile phase to achieve a concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter prior to injection into the HPLC system.[\[3\]](#)

## 5. HPLC Parameters

Parameter	Condition
Column	C18, 250 x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile : 0.1% Phosphoric Acid in Water (40:60, v/v) <a href="#">[4]</a> <a href="#">[5]</a>
Flow Rate	1.0 mL/min <a href="#">[3]</a>
Injection Volume	10 µL <a href="#">[3]</a>
Column Temperature	30 °C
Detection Wavelength	255 nm <a href="#">[5]</a>

## Data Presentation

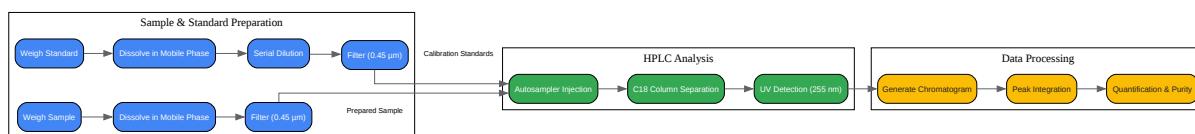
Table 1: Chromatographic Performance

Compound	Retention Time (min)	Tailing Factor	Theoretical Plates
4-Chloro-5,6-difluoronicotinic acid	4.2	1.1	> 5000

Table 2: Linearity of Detection

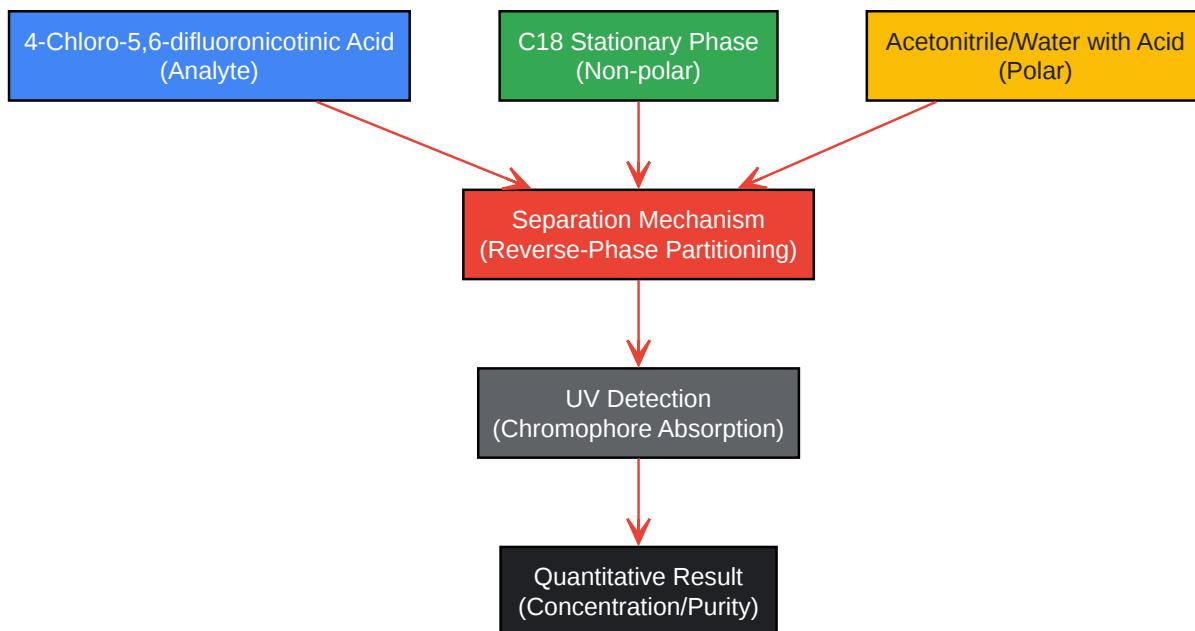
Concentration ( $\mu\text{g/mL}$ )	Peak Area (mAU*s)
5	150
10	305
25	755
50	1510
100	3025
Correlation Coefficient ( $r^2$ )	0.9998

## Visualizations



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Caption: Workflow for the HPLC analysis of **4-Chloro-5,6-difluoronicotinic acid**.



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Caption: Logical relationship of components in the reverse-phase HPLC analysis.

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## References

- 1. 4-Chloro-5,6-difluoropyridine-3-carboxylic acid | C<sub>6</sub>H<sub>2</sub>ClF<sub>2</sub>NO<sub>2</sub> | CID 11240978 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 4. Separation of Pyridine-2-carboxylic acid 1-oxide on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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